

Application Note & Protocol: Laboratory Synthesis of Sulfuric Acid Tetrahydrate Crystals

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Compound of Interest

Compound Name: Sulfuric acid tetrahydrate

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Introduction

Sulfuric acid and its hydrates are fundamental chemical species with wide-ranging implications in atmospheric science, materials chemistry, and as reagents in various chemical processes. Among these, **sulfuric acid tetrahydrate** ($\text{H}_2\text{SO}_4 \cdot 4\text{H}_2\text{O}$) is a stable crystalline solid that forms at specific concentrations and temperatures. Understanding the controlled crystallization of this hydrate is crucial for studies related to cloud formation, aerosol chemistry, and for the preparation of specific crystalline materials. This document provides a detailed protocol for the laboratory synthesis of **sulfuric acid tetrahydrate** crystals, derived from the principles of its phase diagram.

Data Presentation

The synthesis of **sulfuric acid tetrahydrate** is highly dependent on the precise concentration of the sulfuric acid solution and the crystallization temperature. The following table summarizes the key quantitative parameters for this procedure, based on the known phase diagram of the $\text{H}_2\text{SO}_4\text{-H}_2\text{O}$ system.

Parameter	Value	Unit	Notes
Sulfuric Acid (H ₂ SO ₄) Concentration	~38	% by weight	This concentration corresponds to the stoichiometric ratio for H ₂ SO ₄ ·4H ₂ O.
Initial Sulfuric Acid Solution	95-98	% by weight	Commercially available concentrated sulfuric acid.
Deionized Water	As required	mL	To achieve the target concentration.
Crystallization Temperature	-25 to -30	°C	Temperature at which H ₂ SO ₄ ·4H ₂ O crystallizes from a ~38 wt% solution.
Melting Point of H ₂ SO ₄ ·4H ₂ O	-24.5	°C	

Experimental Protocols

This section details the methodology for the preparation of **sulfuric acid tetrahydrate** crystals in a laboratory setting.

Safety Precautions: Concentrated sulfuric acid is extremely corrosive and will cause severe burns upon contact. Always wear appropriate personal protective equipment (PPE), including chemical splash goggles, a face shield, a lab coat, and acid-resistant gloves. All manipulations involving concentrated sulfuric acid must be performed in a certified chemical fume hood. The dilution of sulfuric acid is a highly exothermic process; therefore, always add acid to water slowly, never the other way around, to prevent violent boiling and splashing.

Materials:

- Concentrated sulfuric acid (95-98 wt%)
- Deionized water

- Beakers and Erlenmeyer flasks
- Graduated cylinders
- Stirring rod or magnetic stirrer with stir bar
- Low-temperature bath or freezer capable of maintaining -30°C
- Thermometer
- Pre-cooled filtration apparatus (e.g., Büchner funnel and flask)
- Glass sample vials for storage

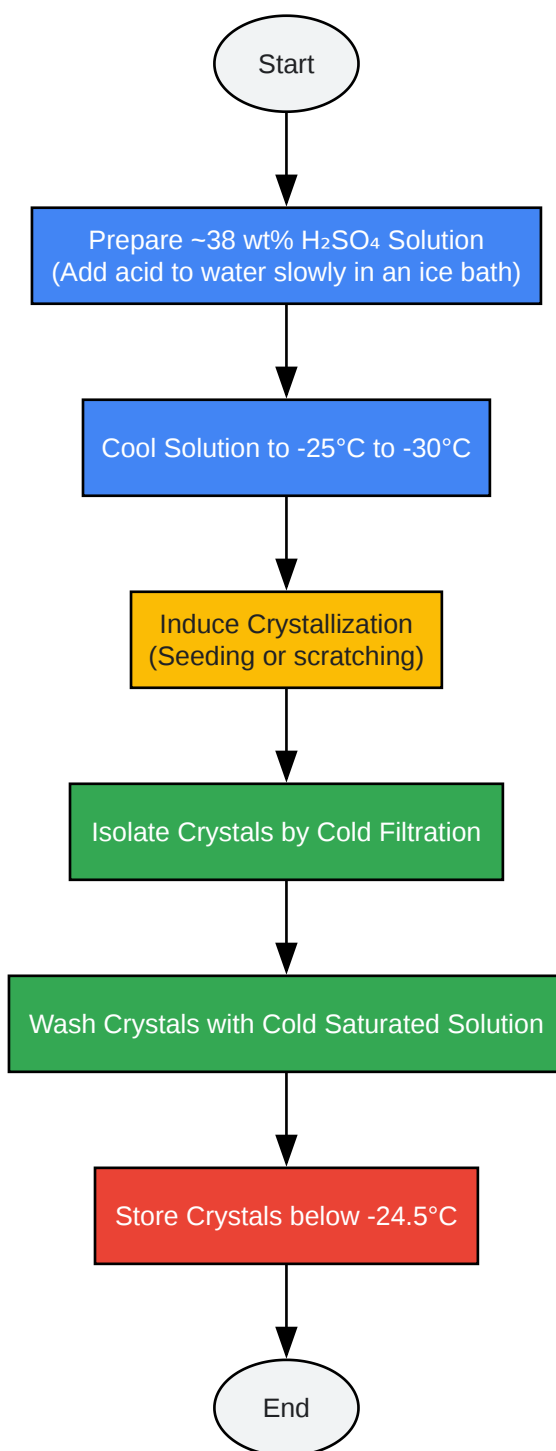
Procedure:

- Preparation of ~38 wt% Sulfuric Acid Solution:
 - Calculate the required volumes of concentrated sulfuric acid and deionized water to prepare the desired amount of a ~38 wt% H_2SO_4 solution. For example, to prepare 100 g of a 38 wt% solution from 98 wt% sulfuric acid, you would need approximately 38.8 g (21.1 mL) of the concentrated acid and 61.2 g (61.2 mL) of deionized water.
 - In a fume hood, place the calculated volume of deionized water into a beaker immersed in an ice bath to manage the heat of dilution.
 - Slowly and with constant stirring, add the calculated volume of concentrated sulfuric acid to the deionized water.
 - Allow the solution to cool to room temperature.
- Crystallization of **Sulfuric Acid Tetrahydrate**:
 - Place the beaker containing the ~38 wt% sulfuric acid solution into a low-temperature bath or freezer set to a temperature between -25°C and -30°C .
 - Monitor the temperature of the solution with a thermometer.

- Allow the solution to remain at this temperature until crystals form. This may take several hours. The formation of crystals can be initiated by scratching the inside of the beaker with a glass rod or by adding a seed crystal if available.
- Isolation of Crystals:
 - Once a significant amount of crystals has formed, quickly filter the cold slurry using a pre-cooled filtration apparatus to separate the crystals from the mother liquor.
 - Wash the crystals with a small amount of a pre-cooled, saturated solution of sulfuric acid at the crystallization temperature to remove any adhering mother liquor.
 - Quickly transfer the isolated crystals to a pre-cooled glass vial.
- Storage:
 - Store the **sulfuric acid tetrahydrate** crystals in a tightly sealed container at a temperature below their melting point (-24.5°C) to prevent decomposition.

Mandatory Visualization

The following diagram illustrates the logical workflow for the synthesis of **sulfuric acid tetrahydrate** crystals.



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Figure 1: Experimental workflow for the synthesis of **sulfuric acid tetrahydrate** crystals.

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